

"2-Chloro-4-formylbenzoic acid" IUPAC name

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Compound of Interest

Compound Name: 2-Chloro-4-formylbenzoic acid

CAS No.: 1289063-25-7

Cat. No.: B2942998

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An In-depth Technical Guide to **2-Chloro-4-formylbenzoic Acid**: A Versatile Bifunctional Building Block in Modern Synthesis

Executive Summary: **2-Chloro-4-formylbenzoic acid** is a strategically important synthetic intermediate characterized by the presence of three distinct, orthogonally reactive functional groups on a benzene scaffold: a carboxylic acid, an aldehyde (formyl group), and a chlorine atom. This unique arrangement allows for selective, stepwise chemical modifications, making it a highly valuable building block in the fields of medicinal chemistry, materials science, and fine chemical synthesis. This guide provides a comprehensive overview of its chemical identity, properties, synthetic utility, and safety considerations, tailored for researchers and professionals in drug development and chemical research.

Core Molecular Profile

The foundational step in utilizing any chemical reagent is a thorough understanding of its fundamental identity and properties. **2-Chloro-4-formylbenzoic acid** is identified by a unique set of chemical descriptors that ensure its unambiguous classification and retrieval in chemical databases.

Nomenclature and Chemical Identifiers

The compound is systematically named according to IUPAC conventions, which provide a standardized global identifier. Additional identifiers are crucial for database searches, procurement, and regulatory compliance.

Identifier	Value	Source
IUPAC Name	2-chloro-4-formylbenzoic acid	
CAS Number	1289063-25-7	[1][2]
Molecular Formula	C ₈ H ₅ ClO ₃	[1][3]
InChI	1S/C8H5ClO3/c9-7-3-5(4-10)1-2-6(7)8(11)12/h1-4H,(H,11,12)	[3]
InChIKey	SDXPWBZAOHPYIS-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>C1=CC(=C(C=C1C(=O)Cl)C(=O)O</chem>	[2][3]

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, reaction conditions, and potential applications.

Property	Value	Source
Molecular Weight	184.58 g/mol	[1][2]
Physical Form	Solid	
Purity	Typically ≥97%	
Storage Temperature	2-8°C, under inert atmosphere	[2]

Synthesis and Purification

While specific, peer-reviewed synthetic procedures for **2-chloro-4-formylbenzoic acid** are not extensively published, its structure lends itself to established, high-yielding organic

transformations. A logical and field-proven approach involves the selective oxidation of the corresponding methyl group of a precursor molecule.

Proposed Synthetic Protocol: Oxidation of 2-Chloro-4-methylbenzoic acid

This protocol is based on standard oxidation methodologies common in organic synthesis. The choice of a mild oxidizing agent is critical to prevent over-oxidation of the aldehyde to a second carboxylic acid group.

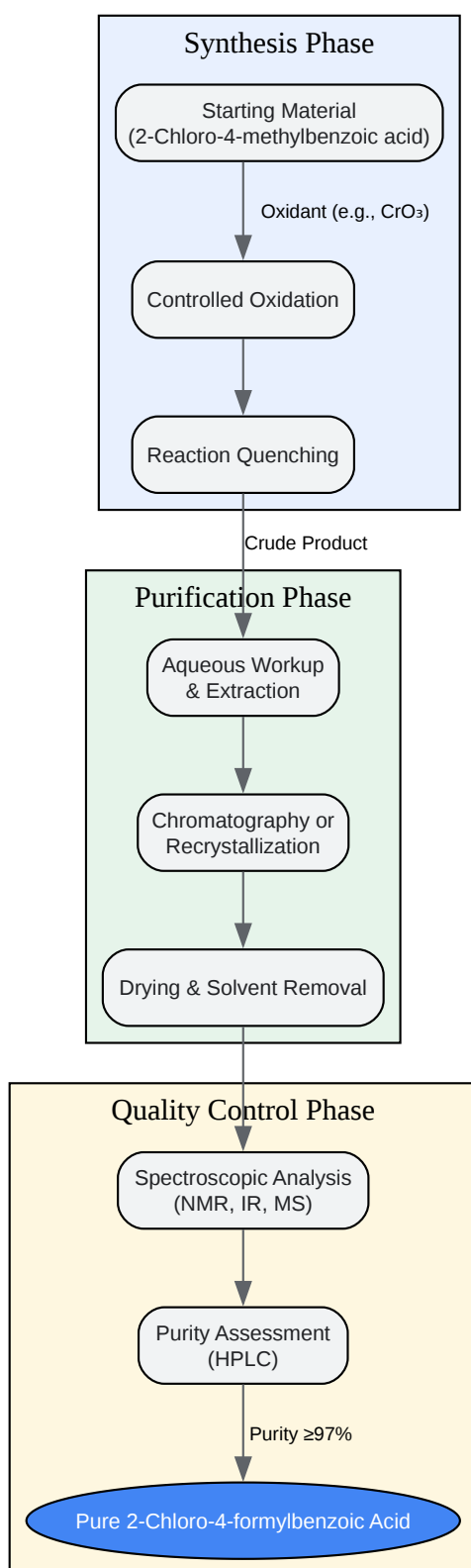
Reaction Scheme: 2-Chloro-4-methylbenzoic acid → **2-Chloro-4-formylbenzoic acid**

Step-by-Step Methodology:

- **Dissolution:** Dissolve 1 equivalent of 2-chloro-4-methylbenzoic acid in a suitable solvent such as acetic acid or a mixture of acetic anhydride and sulfuric acid.
- **Oxidant Preparation:** In a separate vessel, prepare a solution of a chromium-based oxidant (e.g., CrO_3) or utilize a milder, more selective reagent like manganese dioxide (MnO_2) if the starting material is an alcohol, which could be formed in situ. The choice of oxidant is paramount for yield and selectivity.
- **Reaction Execution:** Slowly add the oxidizing agent to the solution of the starting material at a controlled temperature, typically between 0-25°C, to manage the exothermic reaction.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- **Quenching:** Once the reaction is complete, quench the excess oxidant carefully, for example, by adding isopropanol.
- **Extraction & Purification:** Perform an aqueous workup, extracting the product into an organic solvent like ethyl acetate. The organic layers are then combined, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified, typically via column chromatography or recrystallization, to yield the final product.

General Workflow: Synthesis to Analysis

The logical flow from synthesis to a fully characterized, high-purity compound is a self-validating system. Each step confirms the success of the previous one, ensuring the final material meets the stringent requirements for drug discovery and development.



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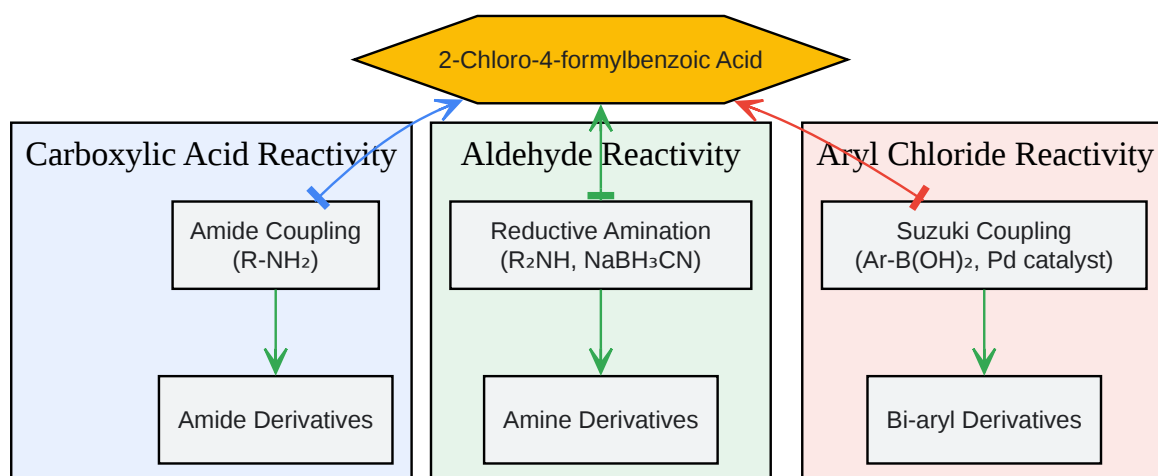
Caption: Workflow from synthesis to quality control.

Chemical Reactivity and Applications in Drug Discovery

The true value of **2-chloro-4-formylbenzoic acid** lies in the differential reactivity of its three functional groups. This allows for a programmed, multi-step synthesis where each site can be addressed without affecting the others, a cornerstone of modern synthetic strategy in drug discovery.^[4]

- **Carboxylic Acid (-COOH):** This group is a classic handle for forming amides, esters, and acid halides. In drug development, amide bond formation with primary or secondary amines is one of the most common and reliable reactions for building molecular complexity.
- **Aldehyde (-CHO):** The formyl group is a versatile electrophile. It readily undergoes reactions such as reductive amination to form secondary amines, Wittig reactions to generate alkenes, and aldol condensations.
- **Aryl Chloride (-Cl):** The chlorine atom, activated by its position on the aromatic ring, is an ideal site for transition-metal-catalyzed cross-coupling reactions. Suzuki, Buchwald-Hartwig, and Sonogashira couplings, among others, can be used to form new carbon-carbon and carbon-heteroatom bonds.

The related compound, 2-chloro-4-nitrobenzoic acid, has been investigated as a potential therapy for immunodeficiency diseases and as an anti-viral and anti-cancer agent.^{[5][6]} This highlights the pharmaceutical relevance of the 2-chloro-4-substituted benzoic acid scaffold, suggesting that derivatives of **2-chloro-4-formylbenzoic acid** could serve as key intermediates for novel therapeutic agents.



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Caption: Orthogonal reactivity of the functional groups.

Spectroscopic and Analytical Profile

Unambiguous characterization of the molecule is essential. While specific spectra for this exact compound are proprietary, its structure allows for a confident prediction of its spectroscopic signatures based on well-established principles.^{[7][8]}

Technique	Expected Signature
^1H NMR	-COOH Proton: A broad singlet, typically chemical shift > 10 ppm. -CHO Proton: A sharp singlet, chemical shift around 9.5-10.5 ppm. Aromatic Protons: Three protons in the aromatic region (approx. 7.5-8.5 ppm), exhibiting complex splitting patterns (doublets and doublet of doublets) due to their coupling.
^{13}C NMR	Carboxylic Carbon: Signal around 165-175 ppm. Aldehyde Carbon: Signal around 190-200 ppm. Aromatic Carbons: Six distinct signals in the 120-145 ppm range, including the carbon bearing the chlorine atom (C-Cl).
IR Spectroscopy	O-H Stretch (acid): A very broad band from 2500-3300 cm^{-1} . C=O Stretch (acid): A strong, sharp band around 1700-1725 cm^{-1} . C=O Stretch (aldehyde): A strong, sharp band around 1680-1700 cm^{-1} . C-Cl Stretch: A band in the fingerprint region, typically 1000-1100 cm^{-1} .
Mass Spectrometry	Molecular Ion (M^+): A peak at m/z 184, with a characteristic $\text{M}+2$ isotope peak at m/z 186 (approx. 1/3 the intensity) due to the presence of ^{37}Cl .

Safety, Handling, and Storage

Proper handling of any chemical reagent is critical to ensure laboratory safety. **2-Chloro-4-formylbenzoic acid** is classified as hazardous and requires specific precautions.

- GHS Classification: The compound is labeled with the GHS07 pictogram.
- Signal Word: Warning
- Hazard Statements: H302: Harmful if swallowed. Related compounds may also cause skin and eye irritation.[\[9\]](#)[\[10\]](#)

- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
 - P264: Wash skin thoroughly after handling.[10]
 - P270: Do not eat, drink or smoke when using this product.[10]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- First Aid Measures:
 - Ingestion: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[9]
 - Skin Contact: Wash off immediately with soap and plenty of water.[9]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[9][11]
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[9]
- Storage: Store in a tightly closed container in a dry, well-ventilated place. Recommended storage is at 2-8°C under an inert atmosphere to maintain stability and prevent degradation. [2]

References

- Axios Research. 2-Formylbenzoic Acid (2-Carboxybenzaldehyde). [Link]
- PubChemLite. **2-chloro-4-formylbenzoic acid** (C₈H₅ClO₃). [Link]
- Wikipedia. 2-Carboxybenzaldehyde. [Link]
- Supporting Information, Green Chemistry, 2018, 20, 3038. [Link]

- PubChem. 2-Chloro-4-hydroxybenzoic acid. [[Link](#)]
- NIST. Benzoic acid, 4-formyl-. [[Link](#)]
- Capot Chemical. MSDS of 4-Fluoro-2-formylbenzoic acid. [[Link](#)]
- PrepChem.com. Synthesis of 2-chloro-4-(methylsulfonyl)benzoic acid. [[Link](#)]
- Google Patents. JPH08127553A - Production of formyl benzoic acid.
- ERIC. Spectroscopy Data for Undergraduate Teaching. [[Link](#)]
- SpectraBase. 2-Formyl-benzoic acid, anion. [[Link](#)]
- ScienceDirect. Experimental and theoretical IR, Raman, NMR spectra of 2-, 3- and 4-aminobenzoic acids. [[Link](#)]
- PubMed. Synthesis, characterization, and molecular modeling of a pharmaceutical co-crystal: (2-chloro-4-nitrobenzoic acid):(nicotinamide). [[Link](#)]
- Wikipedia. 4-Carboxybenzaldehyde. [[Link](#)]
- PubMed. Organic synthesis provides opportunities to transform drug discovery. [[Link](#)]
- ResearchGate. The Study of the Polymorphic System of 2-chloro-4-nitrobenzoic Acid. [[Link](#)]

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Sources

- 1. 1289063-25-7 | 2-chloro-4-formylbenzoic acid - Aromsyn Co.,Ltd. [aromsyn.com]
- 2. 1289063-25-7|2-Chloro-4-formylbenzoic acid|BLD Pharm [bldpharm.com]
- 3. PubChemLite - 2-chloro-4-formylbenzoic acid (C8H5ClO3) [pubchemlite.lcsb.uni.lu]

- [4. Organic synthesis provides opportunities to transform drug discovery - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Synthesis, characterization, and molecular modeling of a pharmaceutical co-crystal: \(2-chloro-4-nitrobenzoic acid\):\(nicotinamide\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. files.eric.ed.gov \[files.eric.ed.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [11. fishersci.ca \[fishersci.ca\]](#)
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